

# Proper Disposal Procedures for 5,7-Dihydroxychromone

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The following guide provides essential safety and logistical information for the proper disposal of **5,7-Dihydroxychromone**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

### **Hazard Assessment and Safety Information**

While **5,7-Dihydroxychromone** is not classified as a hazardous substance according to the Globally Harmonized System (GHS), it is designated as slightly hazardous to water (Water Hazard Class 1).[1] Therefore, it is imperative to prevent its entry into sewer systems or ground and surface water.[1] Standard precautionary measures for handling chemicals should always be followed.

Summary of Hazard Ratings:



Hazard Classification	Rating	Description
NFPA Rating	Health: 0, Fire: 0, Reactivity: 0	Material that on exposure under fire conditions would offer no hazard beyond that of ordinary combustible material.  [1]
HMIS Rating	Health: 0, Fire: 0, Reactivity: 0	No significant risk to health, not flammable or reactive.[1]
GHS Label Elements	None	The substance is not classified as hazardous.[1]
Environmental Hazard	Water Hazard Class 1	Slightly hazardous for water.[1]

# **Step-by-Step Disposal Procedures**

The appropriate disposal method for **5,7-Dihydroxychromone** depends on its form (solid, solution, or empty container). The overarching principle is to manage all chemical waste through your institution's Environmental Health and Safety (EHS) hazardous waste program.[2]

### Disposal of Solid 5,7-Dihydroxychromone Waste

Unused or waste **5,7-Dihydroxychromone** in its solid, crystalline form should be disposed of as chemical waste.

#### Procedure:

- Containment: Place the solid waste in a suitable, sealable container. Ensure the container is compatible with the chemical. Plastic bottles are often preferred over glass for hazardous waste when compatibility is not an issue.[2]
- Labeling: Affix a hazardous waste tag to the container.[2] The label must include:
  - The full chemical name: "5,7-Dihydroxychromone". Do not use abbreviations.[2]
  - The quantity of the waste.



- The date of waste generation.
- Your name, department, and laboratory room number.[2]
- The words "Hazardous Waste".[2]
- Storage: Store the sealed and labeled container in a designated satellite accumulation area within your laboratory. Ensure it is segregated from incompatible materials.[3]
- Pickup: Arrange for pickup by your institution's EHS department according to their specific procedures.[2][4]

### **Disposal of 5,7-Dihydroxychromone Solutions**

Solutions of **5,7-Dihydroxychromone**, typically prepared in solvents like methanol or DMSO, must be treated as hazardous waste due to the nature of the solvent.

#### Procedure:

- Containment: Collect the solution in a designated, sealable waste container. Do not mix with incompatible waste streams. For instance, halogenated and non-halogenated solvent wastes should be kept separate.[5]
- Labeling: Label the container clearly as "Hazardous Waste".[2] On the tag, list all chemical constituents and their approximate percentages (e.g., "5,7-Dihydroxychromone in Methanol, <1%"; "Methanol, >99%").[2]
- Storage: Keep the waste container tightly closed except when adding waste.[6] Store it in a secondary containment bin within a designated satellite accumulation area.
- Pickup: Once the container is full or ready for disposal, submit a hazardous waste pickup request to your EHS office.[4]

### **Disposal of Empty Containers**

Containers that previously held **5,7-Dihydroxychromone** must be decontaminated before being disposed of as regular trash.







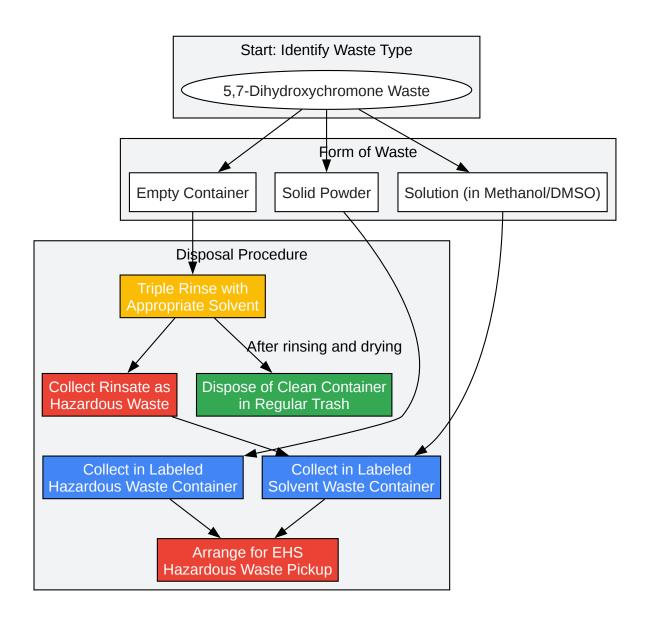
#### Procedure:

- Decontamination: Perform a triple rinse of the empty container with a suitable solvent that can dissolve the chemical, such as methanol.[3][6]
- Rinsate Collection: The solvent rinsate from the three rinses must be collected and disposed of as hazardous chemical waste, following the procedure for solutions described above.[6]
- Container Disposal: After triple-rinsing and allowing the container to air-dry in a ventilated area (e.g., a chemical fume hood), deface or remove the original chemical label.[3][4] The clean, dry, and unlabeled container can then be disposed of in the regular laboratory trash.[3]

# **Disposal Workflow Diagram**

The following diagram outlines the decision-making process for the proper disposal of **5,7-Dihydroxychromone** in its various forms.





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